

An In-depth Technical Guide on 1,8-Dioxacyclotetradecane-2,9-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Dioxacyclotetradecane-2,9-dione

Cat. No.: B1248240

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Dioxacyclotetradecane-2,9-dione (CAS No. 1020-83-3) is a cyclic ester, specifically a dilactone, derived from the dimerization of 6-hydroxyhexanoic acid.[1] As a macrocyclic compound, it serves as a monomer in the synthesis of aliphatic polyesters. These polyesters are of significant interest in the fields of biodegradable materials and drug delivery systems, owing to their biocompatibility and tunable degradation profiles. This technical guide provides a comprehensive review of the available literature on **1,8-dioxacyclotetradecane-2,9-dione**, focusing on its synthesis, properties, and potential applications.

Chemical and Physical Properties

1,8-Dioxacyclotetradecane-2,9-dione is a white solid at room temperature. Its fundamental properties are summarized in the table below. The molecule is described as a polycyclic hydrocarbon that is reactive in low light and thermally stable.[2]

Property	Value	Reference
CAS Number	1020-83-3	[2]
Molecular Formula	C ₁₂ H ₂₀ O ₄	[2]
Molecular Weight	228.28 g/mol	[2]
Melting Point	112 °C	[2]
Boiling Point	442.1 °C	[2]
SMILES	C1CCC(=O)OCCCCC(=O)O CC1	[2]

Synthesis of 1,8-Dioxacyclotetradecane-2,9-dione

While specific, detailed protocols for the synthesis of **1,8-dioxacyclotetradecane-2,9-dione** are not extensively reported in publicly available literature, a plausible and commonly employed method for the formation of such cyclic esters is the cyclodimerization of the corresponding hydroxy acid, in this case, 6-hydroxyhexanoic acid. This process typically involves an intramolecular esterification reaction, which can be promoted by heat and/or a catalyst.

Experimental Protocol: Representative Synthesis from 6-Hydroxyhexanoic Acid

The following protocol is a representative method based on general principles of lactonization and should be optimized for specific laboratory conditions.

Materials:

- 6-hydroxyhexanoic acid
- A suitable acid catalyst (e.g., p-toluenesulfonic acid) or a condensation agent (e.g., dicyclohexylcarbodiimide with 4-dimethylaminopyridine)
- High-boiling point, non-polar solvent (e.g., toluene or xylene)
- Standard laboratory glassware for reflux and distillation

- Purification apparatus (e.g., column chromatography system with silica gel)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve 6-hydroxyhexanoic acid in toluene to a dilute concentration (e.g., 0.1 M). The use of high dilution favors intramolecular cyclization over intermolecular polymerization.
- **Catalysis:** Add a catalytic amount of p-toluenesulfonic acid to the solution.
- **Reaction:** Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction towards the product.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic solution with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to isolate the desired **1,8-dioxacyclotetradecane-2,9-dione**.

Quantitative Data:

- **Yield:** The yield of this reaction is highly dependent on the reaction conditions, particularly the concentration of the starting material. Specific yield data for this compound is not readily available in the literature.

Spectroscopic Data

Detailed spectroscopic data such as ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry for **1,8-dioxacyclotetradecane-2,9-dione** are not widely published. Researchers are advised to perform their own characterization upon synthesis.

Applications in Polymer Chemistry

The primary application of **1,8-dioxacyclotetradecane-2,9-dione** is as a monomer for the synthesis of aliphatic polyesters through ring-opening polymerization (ROP). This method is particularly attractive as it allows for the production of high molecular weight polymers with controlled structures.

Lipase-Catalyzed Ring-Opening Polymerization

Enzymatic ROP using lipases has emerged as a green and sustainable alternative to traditional metal-based catalysts.[3] Lipases, such as *Candida antarctica* lipase B (CALB), are known to effectively catalyze the ROP of various lactones.[4]

Experimental Protocol: Representative Lipase-Catalyzed ROP

Materials:

- **1,8-Dioxacyclotetradecane-2,9-dione**
- Immobilized lipase (e.g., Novozym 435)
- Anhydrous toluene
- Standard laboratory glassware for reactions under inert atmosphere

Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add **1,8-dioxacyclotetradecane-2,9-dione** and anhydrous toluene.
- **Enzyme Addition:** Add the immobilized lipase to the solution.
- **Reaction:** Heat the mixture at a specific temperature (e.g., 60-90 °C) with stirring for a defined period (e.g., 24-72 hours).
- **Termination and Purification:** After the desired reaction time, cool the mixture and dissolve it in a suitable solvent like chloroform. Remove the enzyme by filtration. Precipitate the polymer by adding the solution to a non-solvent such as cold methanol.

- **Drying:** Collect the polymer by filtration and dry it under vacuum to a constant weight.

Quantitative Data:

- **Molecular Weight and Polydispersity:** The molecular weight and polydispersity of the resulting polyester are dependent on the reaction conditions (temperature, time, enzyme concentration) and the purity of the monomer. Specific data for polymers derived from this particular monomer are not readily available.

Biological Activity and Drug Development Potential

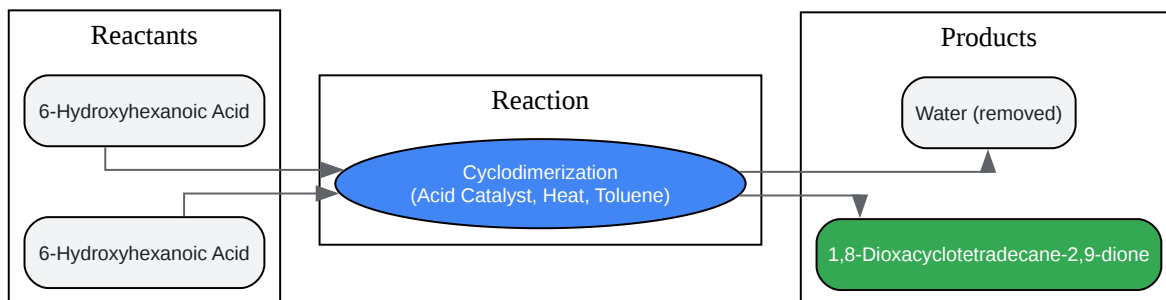
There is limited and largely unsubstantiated information regarding the biological activity of **1,8-dioxacyclotetradecane-2,9-dione**. One source suggests potential antidepressant and antipsychotic effects in rats, but this is not supported by peer-reviewed scientific literature and should be treated with caution.^[2] The same source also warns against its use for psychotic depression due to potential for particle growth in the lungs.^[2]

Given its primary role as a monomer for biodegradable polyesters, its application in drug development is more likely to be indirect, as a component of drug delivery systems. The resulting polyesters could be formulated into nanoparticles, microparticles, or implants for the controlled release of therapeutic agents.

Signaling Pathways: There is no information available in the scientific literature regarding the interaction of **1,8-dioxacyclotetradecane-2,9-dione** with any biological signaling pathways.

Visualizations

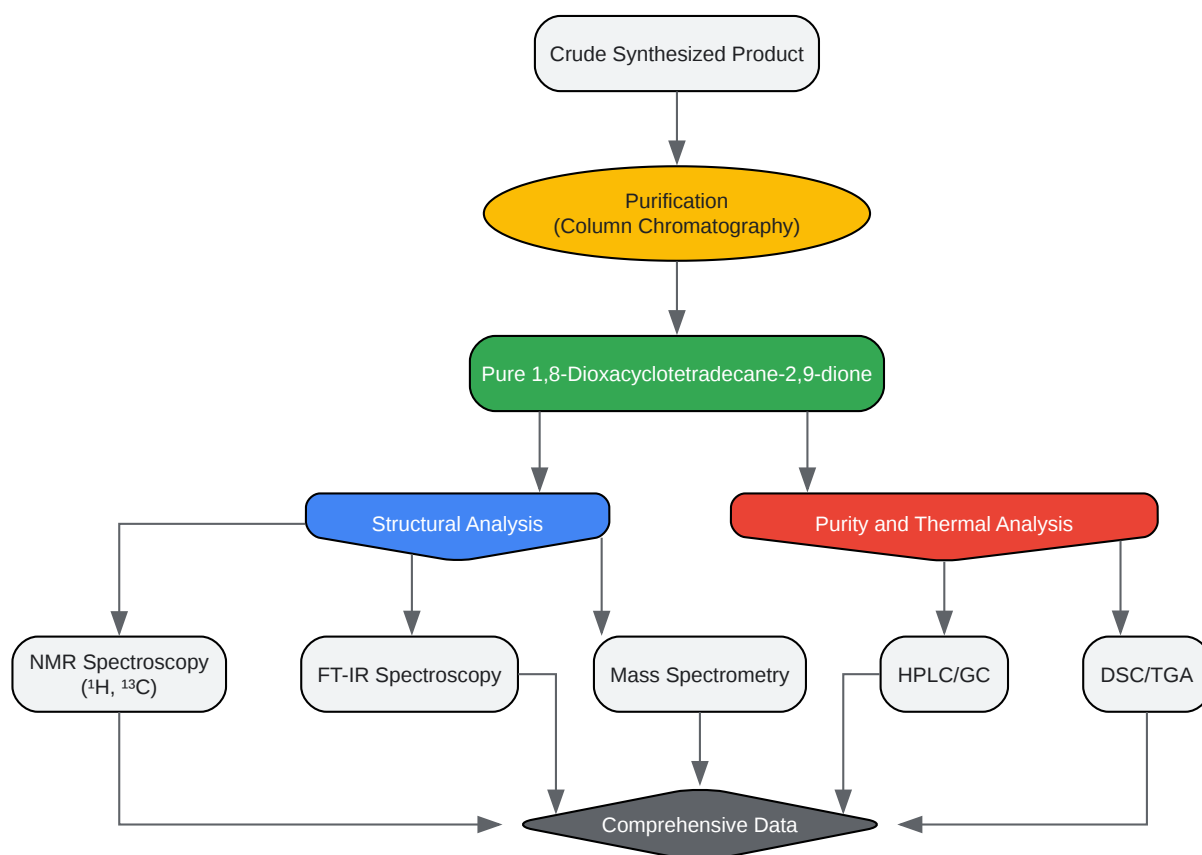
Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Plausible synthesis of **1,8-dioxacyclotetradecane-2,9-dione**.

Experimental Workflow for Characterization



[Click to download full resolution via product page](#)

Caption: General workflow for characterization.

Conclusion

1,8-Dioxacyclotetradecane-2,9-dione is a macrocyclic ester with a clear application as a monomer in the synthesis of biodegradable polyesters. While its basic physical properties are known, there is a notable lack of detailed, publicly available scientific literature on its specific synthesis protocols, comprehensive characterization data, and biological activity. The information presented in this guide is compiled from available data and inferred from general chemical principles. Further research is warranted to fully elucidate the properties and potential of this compound, particularly in the development of novel biomaterials for drug delivery and

other biomedical applications. Researchers working with this compound are encouraged to publish their findings to contribute to the collective understanding of this potentially valuable molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A sustainable synthetic route for biobased 6-hydroxyhexanoic acid, adipic acid and ϵ -caprolactone by integrating bio- and chemical catalysis - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. 1,8-Dioxacyclotetradecane-2,9-dione | 1020-83-3 | BAA02083 [biosynth.com]
- 3. 1,8-dioxacyclotetradecane-2,9-dione | 1020-83-3 [amp.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on 1,8-Dioxacyclotetradecane-2,9-dione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248240#1-8-dioxacyclotetradecane-2-9-dione-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com